An In-depth Technical Guide to the Nitroxide Spin Label HO-4120

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Compound of Interest

Compound Name:	*HO-4120*
CAS No.:	*1214132-82-7*
Cat. No.:	*B583892*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical reagent **HO-4120**, detailing its discovery, properties, and application in advanced biophysical studies. The information is intended for researchers, scientists, and professionals in drug development who utilize structural biology and protein dynamics in their work.

Introduction and Discovery

HO-4120 is a nitroxide spin label, a stable organic radical, designed for site-directed spin labeling (SDSL) of proteins. Its chemical name is 3-[(Aminooxy)methyl]-2,5-dihydro-2,2,5,5-tetramethyl-1H-pyrrol-1-yloxy. Unlike traditional spin labels that typically target cysteine residues, **HO-4120** is a ketone-specific reagent.[1][2] Its development was a significant advancement in the field of protein structural and dynamic analysis using Electron Paramagnetic Resonance (EPR) spectroscopy.

The "discovery" of **HO-4120** is best understood as its synthesis and first reported application in a 2009 publication by Fleissner et al. in the Proceedings of the National Academy of Sciences.

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[1][2] This work introduced a novel SDSL strategy by combining the genetic incorporation of an unnatural amino acid, p-acetylphenylalanine (pAcPhe), which contains a ketone group, into a protein, followed by covalent labeling with the hydroxylamine-functionalized nitroxide, **HO-4120**.[1][2][3] This methodology allows for the study of proteins that may lack suitable cysteine residues for traditional labeling or where such residues are functionally important.[3]

Physicochemical Properties of HO-4120

A summary of the key quantitative data for **HO-4120** is presented in the table below for easy reference.

Property	Value	Reference
CAS Number	1214132-82-7	Santa Cruz Biotechnology
Molecular Formula	$C_9H_{17}N_2O_2$	Santa Cruz Biotechnology
Molecular Weight	185.25 g/mol	Santa Cruz Biotechnology
Alternate Name	3-[(Aminooxy)methyl]-2,5-dihydro-2,2,5,5-tetramethyl-1H-pyrrol-1-yloxy	Santa Cruz Biotechnology
Appearance	Not specified in literature	-
Solubility	Soluble in organic solvents (e.g., DMF, EtOH) and aqueous buffers	[1][2]

Experimental Protocols

The following sections detail the methodologies for the synthesis of **HO-4120** and its application in protein labeling as described in the foundational literature.

The synthesis of **HO-4120** is a multi-step process. The general procedure is outlined below, based on the scheme provided by Fleissner et al. (2009).[1][2]

Starting Materials:

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- N-hydroxyphthalimide
- Triethylamine (Et_3N)
- Dimethylformamide (DMF)
- Hydrazine monohydrate ($N_2H_4 \cdot H_2O$)
- Ethanol (EtOH)
- Lead(IV) oxide (PbO_2)

Step-by-Step Protocol:

- Step A: Phthalimide Protection:
  - React the starting pyrroline derivative with N-hydroxyphthalimide (1.05 equivalents) and triethylamine (2.0 equivalents) in DMF.
  - The reaction is carried out at room temperature for 3 hours.
  - This step yields the phthalimide-protected hydroxylamine.
- Step B: Deprotection and Oxidation:
  - The protected intermediate is then treated with hydrazine monohydrate (5.0 equivalents) in ethanol for 12 hours at room temperature to remove the phthalimide group.
  - Following deprotection, lead(IV) oxide (1.0 equivalent) is added, and the reaction mixture is exposed to oxygen for 30 minutes to yield the final product, **HO-4120**.

This protocol describes the labeling of a protein containing the unnatural amino acid p-acetylphenylalanine (pAcPhe) with **HO-4120**. The example of T4 Lysozyme (T4L) with a pAcPhe mutation is used here.[1][2]

Materials:

- Protein containing pAcPhe (e.g., T4L 72pAcPhe)

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- **HO-4120**
- Aqueous buffer (e.g., pH 4)
- Optional: p-methoxyaniline (for reactions at neutral pH)

Protocol:

- Reaction Setup:
  - Dissolve the pAcPhe-containing protein in a suitable buffer.
  - Add a tenfold molar excess of **HO-4120** to the protein solution.
- Incubation:
  - Incubate the reaction mixture at 37°C for 12-24 hours. The optimal pH for this reaction is acidic (pH 4).[1][2]
  - For proteins that are unstable at low pH, the reaction can be catalyzed by p-methoxyaniline at pH 7 under an inert atmosphere (e.g., N_2).[2]
- Monitoring and Purification:
  - The progress of the labeling reaction can be monitored by electrospray ionization mass spectrometry (ESI-MS), looking for a mass increase corresponding to the addition of the **HO-4120** moiety (approximately 168 Da).[1][2]
  - Once the reaction is complete, the excess, unreacted **HO-4120** can be removed by standard protein purification techniques such as dialysis or size-exclusion chromatography.

Mechanism of Action and Signaling Pathways

HO-4120 itself does not have a "mechanism of action" in a pharmacological sense, as it is a research tool. Its utility lies in its chemical reactivity. The core of its function is the reaction between its hydroxylamine group and the ketone group of the genetically incorporated pAcPhe

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in a protein. This reaction forms a stable oxime linkage, covalently attaching the nitroxide spin label to the protein.

The nitroxide radical of the attached **HO-4120** then acts as a reporter group. When the labeled protein is analyzed by EPR spectroscopy, the resulting spectrum provides information about the local environment of the spin label, including its mobility and accessibility to other paramagnetic species. This data can be used to deduce information about protein structure, conformational changes, and dynamics.

Visualizations

The following diagrams illustrate the synthesis and experimental workflow for **HO-4120**.



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Synthesis workflow for **HO-4120**.

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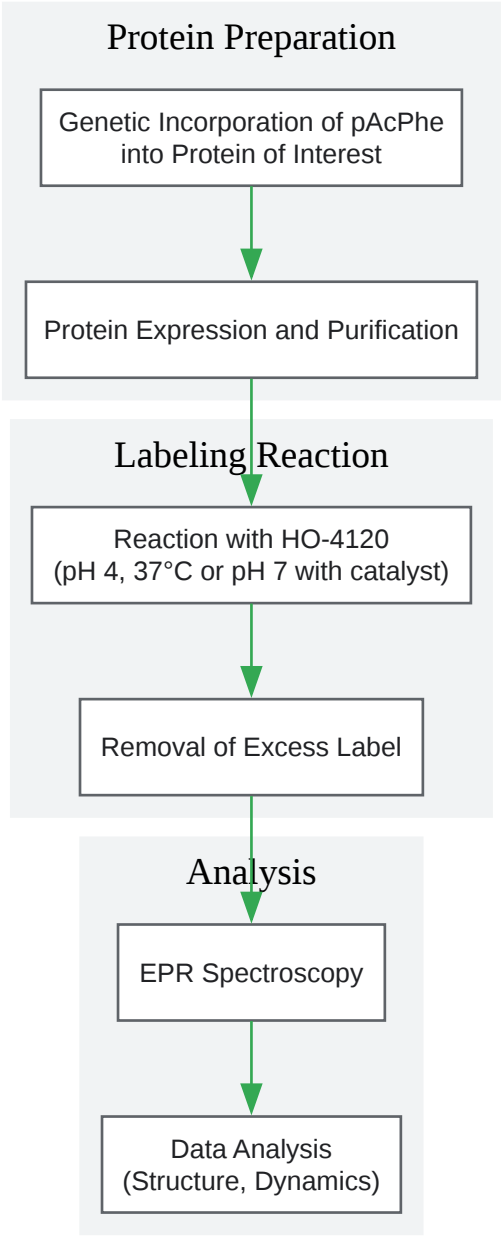

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Experimental workflow for protein labeling with **HO-4120**.

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References

- 1. pnas.org [pnas.org]
- 2. Site-directed spin labeling of a genetically encoded unnatural amino acid - PMC [pmc.ncbi.nlm.nih.gov]
- 3. An efficient protocol for incorporation of an unnatural amino acid in perdeuterated recombinant proteins using glucose-based media - PMC [pmc.ncbi.nlm.nih.gov]
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